

Personal protective equipment for handling Ctthwgftlc, cyclic

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Compound of Interest

Compound Name: Ctthwgftlc, cyclic

Cat. No.: B15578534

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Essential Safety and Disposal Plan for Ctthwgftlc, cyclic

Topic: Personal Protective Equipment for Handling **Ctthwgftlc, cyclic**

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety protocols and disposal guidelines for the handling of **Ctthwgftlc, cyclic**, a gelatinase inhibitor peptide. Adherence to these procedures is vital for ensuring laboratory safety and minimizing environmental impact.

Chemical and Physical Properties

While a specific Safety Data Sheet (SDS) for **Ctthwgftlc, cyclic** was not located, the following information has been compiled from available sources. This data should be used for preliminary assessment and supplemented with any information provided by your chemical supplier.

Property	Value
Product Name	Ctthwgftlc, cyclic
Description	Cyclic CTT Gelatinase Inhibitor peptide; inhibitor for matrix metalloproteinases (MMP)-2 and MMP-9.
Molecular Formula	C52H71N13O14S2
Molecular Weight	1166.34 g/mol
Sequence	{Cys}{Thr}{Thr}{His}{Trp}{Gly}{Phe}{Thr}{Leu}{Cys}
Storage	Store at -20°C. Keep tightly closed in a cool, dry place.

Personal Protective Equipment (PPE)

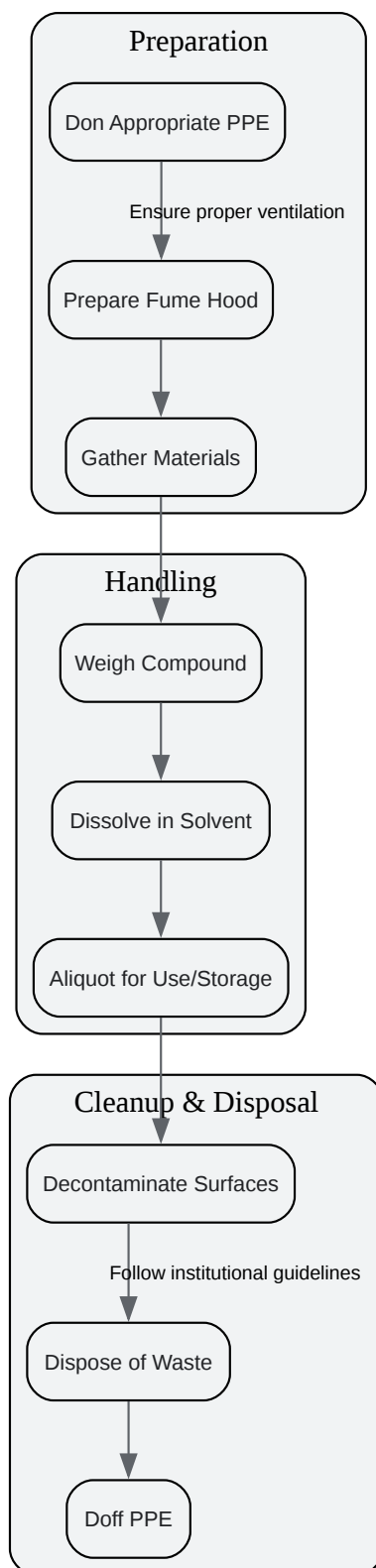
Due to the lack of specific toxicity data for **Ctthwgftlc, cyclic**, it should be handled with caution, treating it as a potentially hazardous substance. The following personal protective equipment is mandatory to prevent skin contact, inhalation, and eye exposure.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles are essential to protect the eyes from splashes or aerosols. A face shield should be worn over safety glasses when there is a risk of significant splashing.
Skin and Body Protection	Laboratory Coat	A flame-resistant lab coat that is fully buttoned provides a barrier against incidental contact.
Chemical-Resistant Gloves	Nitrile gloves are a common choice for short-term protection against a range of chemicals. Always check the manufacturer's compatibility chart for the specific solvents being used. Gloves should be inspected before each use and changed immediately upon contamination.	
Full Body Protection	For large quantities or situations with a high risk of exposure, a chemically impervious suit may be necessary.	
Respiratory Protection	Fume Hood or Respirator	All handling of the solid compound or solutions should be conducted in a certified chemical fume hood to minimize inhalation risk. If a fume hood is not available or if

aerosolization is significant, a
respirator may be required.

Operational Workflow for Handling **Ctthwgftlc, cyclic**

The following diagram outlines the standard procedure for safely handling **Ctthwgftlc, cyclic** in a laboratory setting.



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Caption: Workflow for safe handling of **Ctthwgftlc, cyclic**.

Disposal Plan

Proper disposal of **Ctthwgftlc, cyclic** and any associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance. Never dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Protocol

- Waste Identification and Segregation:
 - Treat all solid **Ctthwgftlc, cyclic** and any solutions containing it as hazardous chemical waste.
 - Do not mix this waste with other waste streams unless compatibility has been confirmed.
- Waste Collection:
 - Solid Waste: Place unused or waste Ctthwgftlc
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